Application Notes and Protocols for 2-Cyclohexyl-1H-indole in Organic Synthesis

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Compound of Interest

Compound Name:	*2-Cyclohexyl-1H-indole*
CAS No.:	*13141-48-5*
Cat. No.:	*B087685*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2-Cyclohexyl-1H-indole** as a versatile building block in organic synthesis, with a focus on the preparation of bioactive molecules. Detailed experimental protocols for key transformations are provided to facilitate its application in research and drug development.

Introduction

The indole scaffold is a privileged structure in medicinal chemistry, present in a wide array of natural products and synthetic compounds with significant biological activities. The introduction of a cyclohexyl group at the 2-position of the indole ring offers a unique combination of lipophilicity and steric bulk, influencing the pharmacokinetic and pharmacodynamic properties of the resulting molecules. **2-Cyclohexyl-1H-indole** serves as a valuable starting material for the synthesis of diverse derivatives, including potential kinase inhibitors and antimicrobial agents.

Reactivity Profile

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The indole nucleus is an electron-rich aromatic system. The C3 position is the most nucleophilic and therefore highly susceptible to electrophilic substitution. The N-H proton can be readily deprotonated with a suitable base to allow for N-functionalization. The cyclohexyl group at the C2 position can influence the regioselectivity of certain reactions due to steric hindrance.

Key Synthetic Applications

Vilsmeier-Haack Formylation: Synthesis of 2-Cyclohexyl-1H-indole-3-carbaldehyde

A fundamental transformation of **2-Cyclohexyl-1H-indole** is the Vilsmeier-Haack reaction, which introduces a formyl group at the C3 position, yielding **2-Cyclohexyl-1H-indole**-3-carbaldehyde. This aldehyde is a key intermediate for the synthesis of a wide range of more complex molecules. The reaction proceeds through the formation of the Vilsmeier reagent, a chloroiminium salt, from dimethylformamide (DMF) and phosphorus oxychloride ($POCl_3$).[1][2][3] This electrophilic reagent then attacks the electron-rich C3 position of the indole.[1][4]

Experimental Protocol: Vilsmeier-Haack Formylation of **2-Cyclohexyl-1H-indole**

This protocol is adapted from general procedures for the Vilsmeier-Haack formylation of indoles.[4]

Materials:

- **2-Cyclohexyl-1H-indole**
- Anhydrous N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride ($POCl_3$)
- Sodium acetate (NaOAc)
- Deionized water
- Diethyl ether (Et_2O)
- Brine (saturated aqueous NaCl solution)

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- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Vilsmeier Reagent Formation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), cool anhydrous DMF (10 equivalents) to 0 °C in an ice bath. To the cooled DMF, slowly add phosphorus oxychloride (1.5 equivalents) dropwise, ensuring the temperature is maintained below 10 °C. Stir the mixture at 0 °C for 30 minutes to allow for the formation of the Vilsmeier reagent.
- Reaction with Indole: Dissolve **2-Cyclohexyl-1H-indole** (1.0 equivalent) in a minimal amount of anhydrous DMF. Add the indole solution dropwise to the pre-formed Vilsmeier reagent at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 6.5 hours.
- Work-up: Cool the reaction mixture back to 0 °C in an ice bath. Carefully add a saturated aqueous solution of sodium acetate (5.6 equivalents) to quench the reaction. Stir for an additional 10 minutes at 0 °C. Dilute the mixture with deionized water and transfer it to a separatory funnel.
- Extraction: Extract the aqueous mixture with diethyl ether (3 x volume of the aqueous layer). Combine the organic layers.
- Washing and Drying: Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate.
- Purification: Filter the solution to remove the drying agent and concentrate the filtrate under reduced pressure. Purify the crude residue by silica gel column chromatography to afford the pure **2-Cyclohexyl-1H-indole**-3-carbaldehyde.

Quantitative Data:

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Starting Material	Product	Reagents	Reaction Time	Yield
2-Cyclohexyl-1H-indole	2-Cyclohexyl-1H-indole-3-carbaldehyde	$POCl_3$, DMF	6.5 h	~77% (representative) [5]

Characterization Data for **2-Cyclohexyl-1H-indole**-3-carbaldehyde (Expected):

- ^1H NMR: Resonances corresponding to the aldehydic proton (singlet, ~10 ppm), aromatic protons of the indole ring, and protons of the cyclohexyl group.
- ^{13}C NMR: Signal for the carbonyl carbon of the aldehyde (~185 ppm), in addition to signals for the aromatic and cyclohexyl carbons.
- IR: A characteristic strong absorption band for the C=O stretching of the aldehyde group (~1650 cm^{-1}).
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the product ($C_{15}H_{17}NO$, MW: 227.30 g/mol).

Synthesis of Antimicrobial Agents

The **2-Cyclohexyl-1H-indole** scaffold can be incorporated into more complex heterocyclic systems to generate compounds with potential antimicrobial activity. For instance, indole-1,2,4-triazole conjugates have been synthesized and evaluated for their antibacterial and antifungal properties.[5] The presence of the bulky cyclohexyl group can influence the binding of these molecules to their biological targets.

Potential Biological Applications and Signaling Pathways

Derivatives of **2-Cyclohexyl-1H-indole** have the potential to modulate the activity of various biological targets, including protein kinases, which are crucial regulators of cellular processes. Dysregulation of kinase activity is implicated in numerous diseases, including cancer. The indole scaffold is a common feature in many kinase inhibitors.[6] For example, indole

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derivatives have been investigated as inhibitors of Janus Kinase 2 (JAK2), a key component of the JAK-STAT signaling pathway that plays a critical role in cell growth, proliferation, and differentiation.[7]

Workflow for the Development of Kinase Inhibitors from **2-Cyclohexyl-1H-indole**:

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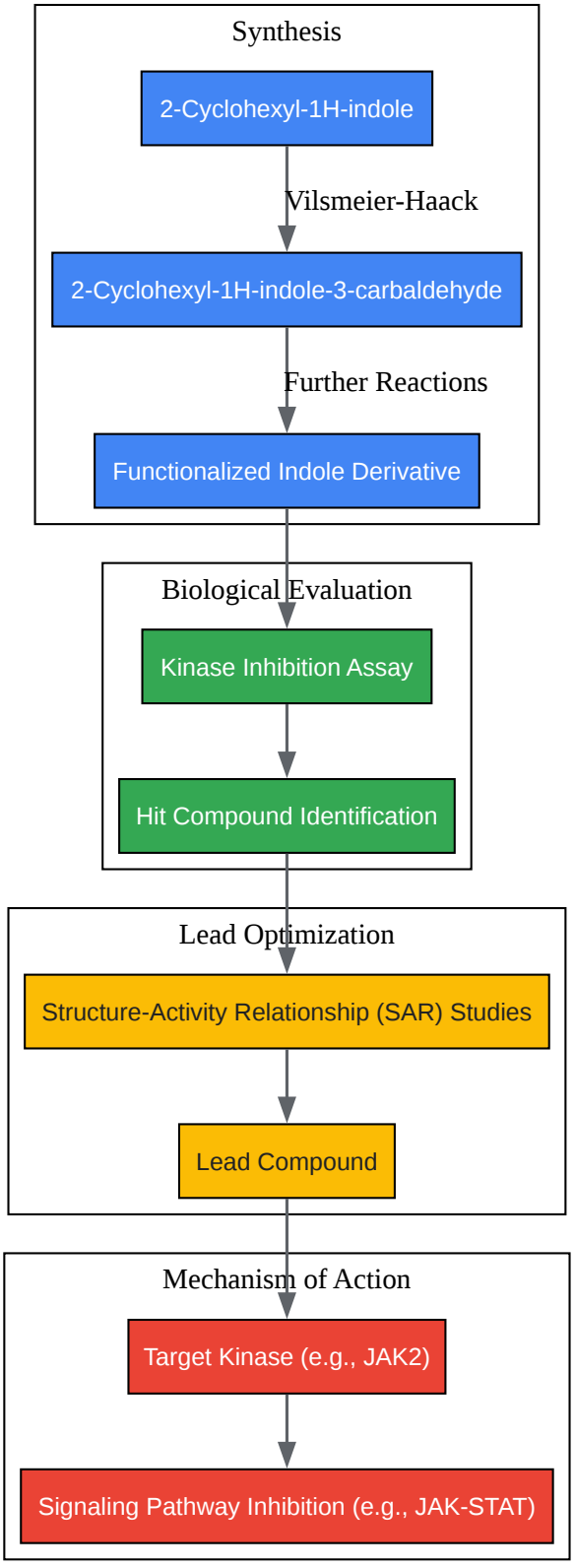

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Caption: Workflow for developing kinase inhibitors from **2-Cyclohexyl-1H-indole**.

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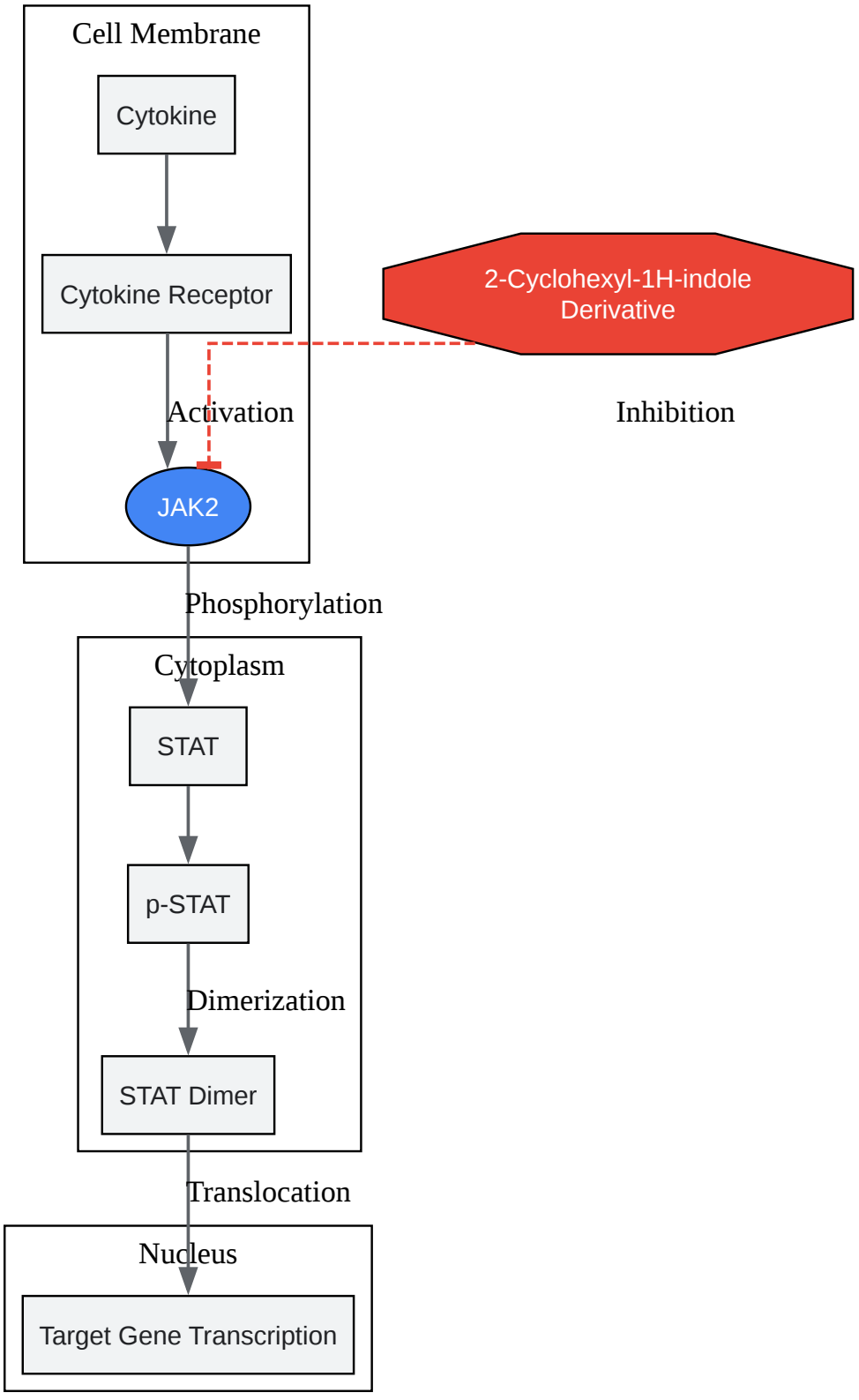
JAK-STAT Signaling Pathway and Potential Inhibition by **2-Cyclohexyl-1H-indole** Derivatives:



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Caption: Inhibition of the JAK-STAT signaling pathway by a **2-Cyclohexyl-1H-indole** derivative.

Conclusion

2-Cyclohexyl-1H-indole is a valuable and versatile building block for the synthesis of a variety of heterocyclic compounds. Its straightforward functionalization, particularly through the Vilsmeier-Haack reaction, provides access to key intermediates for the development of novel therapeutic agents, including potential kinase inhibitors and antimicrobial compounds. The protocols and data presented herein serve as a guide for researchers to explore the full potential of this promising scaffold in their synthetic and drug discovery endeavors.

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